

# Application Note: High-Performance Liquid Chromatography (HPLC) Analysis of Pentyl Valerate

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## Compound of Interest

Compound Name: *Pentyl valerate*

Cat. No.: *B1667271*

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## Abstract

This application note details a reliable and efficient reverse-phase high-performance liquid chromatography (RP-HPLC) method for the separation and quantification of **pentyl valerate**. This protocol is designed for researchers, scientists, and professionals in the pharmaceutical and chemical industries requiring a robust analytical method for product quality control, purity assessment, and stability testing. The method utilizes a standard C18 column with a mobile phase of acetonitrile and water, and UV detection.

## Introduction

**Pentyl valerate** (also known as amyl pentanoate) is an ester commonly used as a fragrance and flavoring agent. Its chemical structure consists of a pentyl group attached to a valerate (pentanoate) group. Accurate and precise analytical methods are crucial for ensuring the quality and purity of products containing this compound. High-performance liquid chromatography (HPLC) is a powerful technique for the separation, identification, and quantification of such compounds. The method described herein is a simple, isocratic RP-HPLC method suitable for routine analysis.

## Experimental Protocol

## Instrumentation and Materials

- HPLC System: An Agilent 1260 Infinity II LC System or equivalent, equipped with a quaternary pump, autosampler, column compartment, and a variable wavelength UV detector.
- Column: A C18 column (e.g., 4.6 x 150 mm, 5  $\mu$ m particle size).
- Data Acquisition: Chromatography data station software (e.g., OpenLab CDS).
- Solvents: HPLC grade acetonitrile and water.
- Reagents: **Pentyl valerate** standard ( $\geq 98\%$  purity).
- Glassware: Volumetric flasks, autosampler vials with inserts.

## Preparation of Mobile Phase and Standard Solutions

- Mobile Phase Preparation: A mobile phase consisting of acetonitrile and water in a ratio of 70:30 (v/v) was prepared. The mobile phase was degassed by sonication for 15 minutes prior to use.
- Standard Stock Solution Preparation: A stock solution of **pentyl valerate** (1 mg/mL) was prepared by accurately weighing 100 mg of **pentyl valerate** standard and dissolving it in a 100 mL volumetric flask with the mobile phase.
- Working Standard Solutions: A series of working standard solutions were prepared by diluting the stock solution with the mobile phase to obtain concentrations ranging from 10 to 100  $\mu$ g/mL.

## Chromatographic Conditions

The HPLC analysis was performed under the following conditions:

Parameter	Condition
Column	C18 (4.6 x 150 mm, 5 µm)
Mobile Phase	Acetonitrile : Water (70:30, v/v)
Flow Rate	1.0 mL/min
Injection Volume	10 µL
Column Temperature	30 °C
Detection	UV at 210 nm
Run Time	10 minutes

## Results and Discussion

The developed RP-HPLC method provided good separation and a sharp peak for **pentyl valerate**. The retention time was observed to be approximately 5.2 minutes under the specified conditions. A representative chromatogram is shown in Figure 1.

(Note: A representative chromatogram would be inserted here in a full application note.)

## Method Validation Data

The method was validated for linearity, precision, accuracy, and sensitivity (LOD and LOQ). The results are summarized in the tables below.

Table 1: Linearity Data for **Pentyl Valerate**

Concentration (µg/mL)	Peak Area (mAU*s)
10	125.3
25	310.8
50	621.5
75	935.2
100	1248.7
Correlation Coefficient (r <sup>2</sup> )	0.9998

Table 2: Precision and Accuracy Data

Concentration (µg/mL)	Intra-day Precision (%RSD, n=6)	Inter-day Precision (%RSD, n=6)	Accuracy (Recovery %)
50	0.85	1.12	99.5

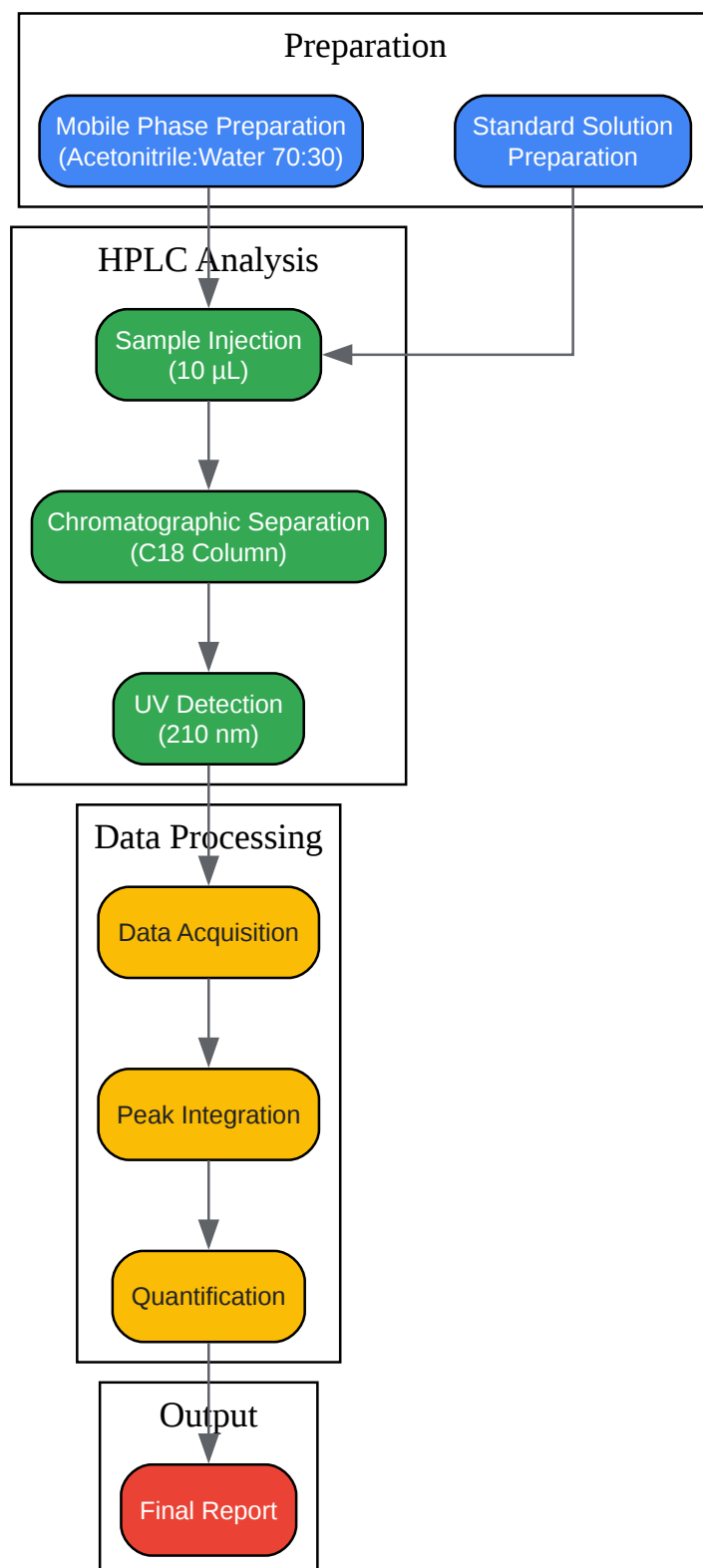
Table 3: Sensitivity Data

Parameter	Value (µg/mL)
LOD	2.5
LOQ	7.5

## Conclusion

The developed RP-HPLC method is simple, rapid, precise, and accurate for the determination of **pentyl valerate**. The method can be effectively used for routine quality control analysis in various industries. The short run time allows for a high throughput of samples.

## Visualizations



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Caption: Workflow for the HPLC analysis of **pentyl valerate**.

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